

4-Bromo-2,3-difluorobenzyl bromide safety data sheet (SDS) and handling

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Compound of Interest

Compound Name: 4-Bromo-2,3-difluorobenzyl
bromide

Cat. No.: B585964

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An In-depth Technical Guide to the Safe Handling of **4-Bromo-2,3-difluorobenzyl bromide**

Disclaimer: A specific, verified Safety Data Sheet (SDS) for **4-Bromo-2,3-difluorobenzyl bromide** (CAS No. 142743-33-3) is not readily available in public databases. This guide has been compiled using safety data from structurally similar compounds, including various isomers of bromo- and difluoro-substituted benzyl bromides. It is imperative for researchers to treat this compound with extreme caution, assuming it possesses a hazard profile at least as severe as its closest chemical relatives. This document should be used as a supplementary resource to internal institutional safety protocols.

Compound Identification and Properties

4-Bromo-2,3-difluorobenzyl bromide is a halogenated aromatic compound used as a building block in organic synthesis. Due to the lack of specific data for the target compound, the physical and chemical properties of closely related isomers are presented for reference.

Table 1: Physical and Chemical Properties of **4-Bromo-2,3-difluorobenzyl bromide** and Related Compounds

Property	Value	Source / Notes
IUPAC Name	1-(Bromomethyl)-4-bromo-2,3-difluorobenzene	-
Molecular Formula	C ₇ H ₄ Br ₂ F ₂	-
Molecular Weight	285.92 g/mol	Calculated
CAS Number	142743-33-3	-
Appearance	White to pale cream crystals or powder	Based on 4-Bromo-2-fluorobenzyl bromide[1]
Melting Point	33.0 - 39.0 °C	For 4-Bromo-2-fluorobenzyl bromide[1]
Boiling Point	Data not available	-
Density	~1.6 g/mL	Based on various difluorobenzyl bromide isomers

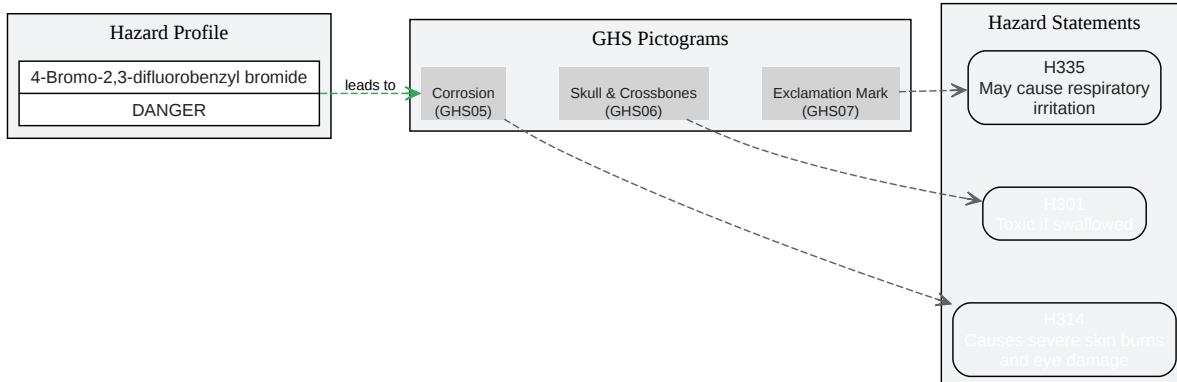
Hazard Identification and Classification

Based on the hazard profiles of analogous compounds, **4-Bromo-2,3-difluorobenzyl bromide** should be considered a highly hazardous substance. The primary hazards are severe corrosivity to skin and eyes, acute toxicity, and respiratory irritation. It is also a lachrymator (a substance that causes tearing).

Table 2: Inferred GHS Hazard Classification

Hazard Class	Category	Hazard Statement Code	Hazard Statement
Skin Corrosion / Irritation	1B	H314	Causes severe skin burns and eye damage. [2] [3] [4]
Acute Toxicity, Oral	3 (Assumed)	H301	Toxic if swallowed. [2]
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation. [3]

The signal word for this combination of hazards is "Danger".



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Caption: Inferred GHS Hazard Classification for the target compound.

Handling and Storage

Safe handling and storage are critical to minimize exposure risk. All operations involving this compound must be conducted within a certified chemical fume hood.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this chemical.

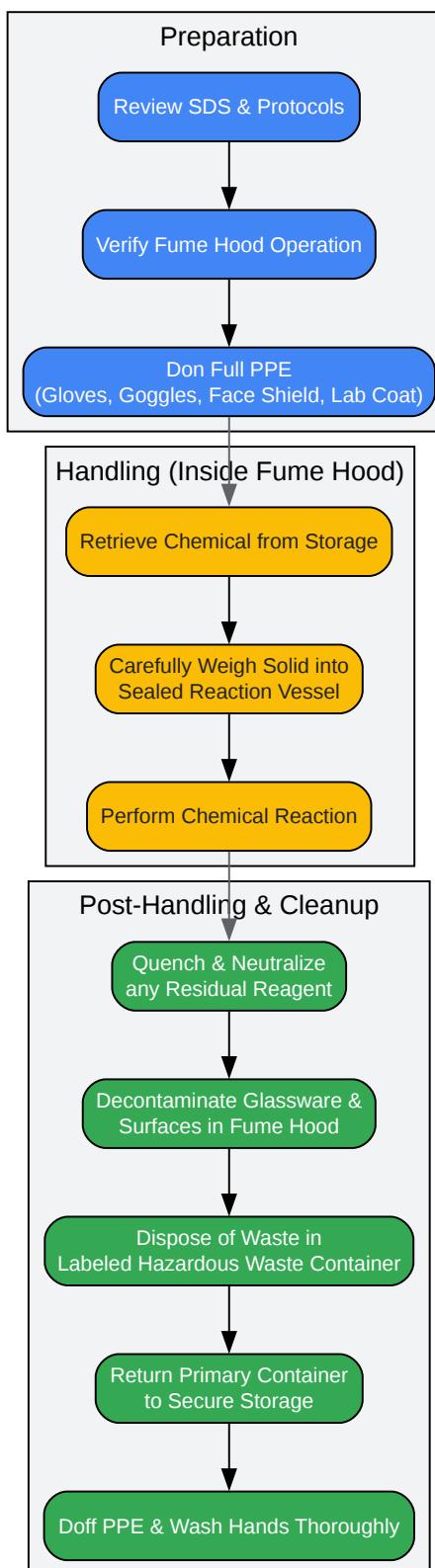
- Hand Protection: Wear nitrile or neoprene gloves. Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.
- Eye/Face Protection: Wear chemical safety goggles and a full-face shield.
- Skin and Body Protection: A flame-retardant lab coat must be worn. Ensure full coverage of arms and torso.
- Respiratory Protection: If there is any risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for corrosive and toxic materials.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Protect from moisture, as benzyl bromides can react with water.

Safe Handling Workflow

The following workflow outlines the critical steps for safely handling **4-Bromo-2,3-difluorobenzyl bromide** in a laboratory setting.



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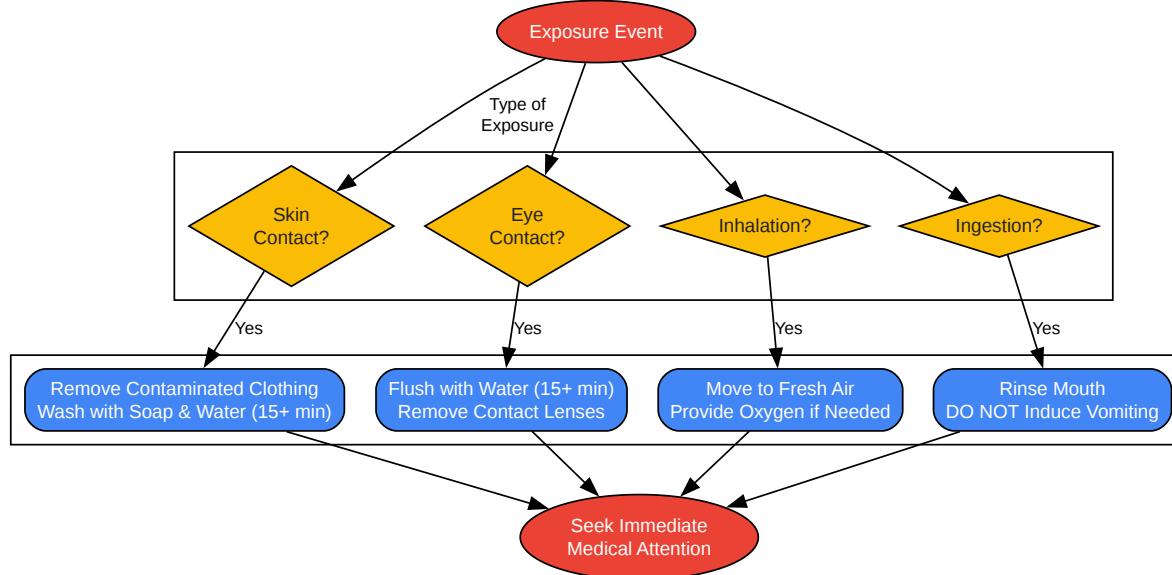
Caption: Standard operating procedure for handling corrosive chemicals.

Emergency and First-Aid Procedures

Immediate and decisive action is required in the event of any exposure. Ensure eyewash stations and safety showers are unobstructed and tested regularly.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15-20 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][5]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[4][5]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][5]

The following decision tree illustrates the appropriate first-aid response.



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Caption: First-aid decision tree for chemical exposure incidents.

Accidental Release Measures

- Minor Spill (in fume hood): Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). Scoop the material into a labeled, sealed container for hazardous waste disposal. Decontaminate the area with a suitable solvent followed by soap and water.
- Major Spill: Evacuate the area immediately. Alert personnel and contact the institution's environmental health and safety (EHS) department. Do not attempt to clean up a large spill without proper training and equipment.

Experimental Protocols and Methodologies

No specific experimental protocols for the synthesis or use of **4-Bromo-2,3-difluorobenzyl bromide** were found that included detailed safety procedures. Researchers must develop a

site-specific hazard assessment and experimental plan that incorporates the handling precautions outlined in this guide before commencing any work. All reactions should be conducted on the smallest scale possible to minimize risk.

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References

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